

## Compound of Interest

Compound Name: 2-Bromo-3-methylbutanoyl chloride

Cat. No.: B2623398

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-3-methylbutanoyl chloride**, a reactive acyl chloride that can serve as a valuable reagent in organic synthesis.

## Chemical Identity and Molecular Structure

**2-Bromo-3-methylbutanoyl chloride** is a derivative of butanoic acid, featuring a bromine atom at the alpha-position to the carbonyl group and an isopropyl group at the beta-position.

## Identifiers and Nomenclature

The compound is known by several names and is registered under different CAS numbers depending on its stereochemistry. The racemic mixture and its enantiomers are detailed below.

| Identifier Type |
|-----------------|
| CAS Number      |
| IUPAC Name      |
| Synonyms        |
| PubChem CID     |
| InChI Key       |

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```

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```

```
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racemate -> r_enantiomer [label="comprises"];
}
```

"text-align: center; font-style: italic;">Diagram of CAS Number Relationships

## Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **2-Bromo-3-methylbutanoyl chloride**

| Property                       |
|--------------------------------|
| Molecular Formula              |
| Molecular Weight               |
| Exact Mass                     |
| Monoisotopic Mass              |
| XLogP3-AA (Predicted)          |
| Topological Polar Surface Area |
| Rotatable Bond Count           |
| Complexity                     |

## Synthesis of 2-Bromo-3-methylbutanoyl chloride

The synthesis of **2-Bromo-3-methylbutanoyl chloride** is typically achieved in a two-step process starting from :

```
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  step1 [label="α-Bromination", fillcolor="#FBBC05", style=filled, fontcolor="#202124"];
  intermediate [label="2-Bromo-3-methylbutanoic Acid", shape=ellipse, fillcolor="#4285F4", style=filled, fontcolor="#FFFFFF"];
  step2 [label="Chlorination", fillcolor="#EA4335", style=filled, fontcolor="#FFFFFF"];
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  start -> step1;
  step1 -> intermediate;
  intermediate -> step2;
  step2 -> product;
}
```

General Synthesis Workflow

## Experimental Protocols

Step 1: Synthesis of 2-Bromo-3-methylbutanoic Acid

A common method for the alpha-bromination of carboxylic acids is the Hell-Volhard-Zelinsky reaction. While a :

- 

Materials: 3-methylbutanoic acid, N-Bromosuccinimide (NBS), catalytic amount of red phosphorus or a phosphor

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Procedure:

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To a flask equipped with a reflux condenser and a dropping funnel, add 3-methylbutanoic acid and a catalyt

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Heat the mixture and add bromine (Br<sub>2</sub>) dropwise. The reaction is typically exothermic.

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After the addition is complete, continue heating under reflux until the reaction is complete (indicated by

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The reaction mixture is then worked up, which may involve distillation to purify the 2-bromo-3-methylbutan

Step 2: Synthesis of **2-Bromo-3-methylbutanoyl chloride**

The conversion of the carboxylic acid to the acyl chloride is a standard transformation.

[4]

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Materials: 2-Bromo-3-methylbutanoic acid, thionyl chloride ( $\text{SOCl}_2$ ) or oxalyl chloride ( $(\text{COCl})_2$ ), and an inert

- 

Procedure:

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In a fume hood, combine 2-Bromo-3-methylbutanoic acid with an excess of thionyl chloride. A catalytic amou

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The reaction mixture is typically stirred at room temperature or gently heated until the evolution of sulf

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The excess thionyl chloride is removed by distillation, often under reduced pressure, to yield the crude 2

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Further purification can be achieved by vacuum distillation.

## Reactivity and Applications

As an acyl chloride, **2-Bromo-3-methylbutanoyl chloride** is a highly reactive electrophile. The carbonyl carbon

These reactivity patterns make **2-Bromo-3-methylbutanoyl chloride** a useful intermediate in the synthesis of a '

## Safety and Handling

**2-Bromo-3-methylbutanoyl chloride** is expected to be a corrosive and lachrymatory compound due to its acyl chl

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## References

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